

A Comparative Guide to Ala5-Galanin (2-11) and M1145 as GAL2R Agonists

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ala5-Galanin (2-11)

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of two prominent Galanin Receptor 2 (GAL2R) agonists: **Ala5-Galanin (2-11)** and M1145. The information presented is supported by experimental data to assist researchers in selecting the appropriate tool for their specific needs in studying the galaninergic system.

Introduction to GAL2R and its Agonists

The galanin receptor 2 (GAL2R) is a G-protein coupled receptor (GPCR) implicated in a variety of physiological processes, including neuroprotection, anxiety, and pain modulation. The development of selective agonists for GAL2R is crucial for elucidating its specific functions and for its potential as a therapeutic target. **Ala5-Galanin (2-11)** and M1145 are two peptide-based agonists that have demonstrated selectivity for GAL2R.

Ala5-Galanin (2-11) is a modified fragment of the endogenous ligand galanin, specifically engineered for GAL2R specificity.[1] M1145 is a chimeric peptide designed to be a potent and selective GAL2R agonist.[2][3] This guide will compare these two agonists based on their binding affinity, functional potency, and selectivity.

Quantitative Data Summary

The following tables summarize the key quantitative parameters for **Ala5-Galanin (2-11)** and M1145, providing a direct comparison of their performance as GAL2R agonists.

Table 1: Receptor Binding Affinity (K_i, nM)

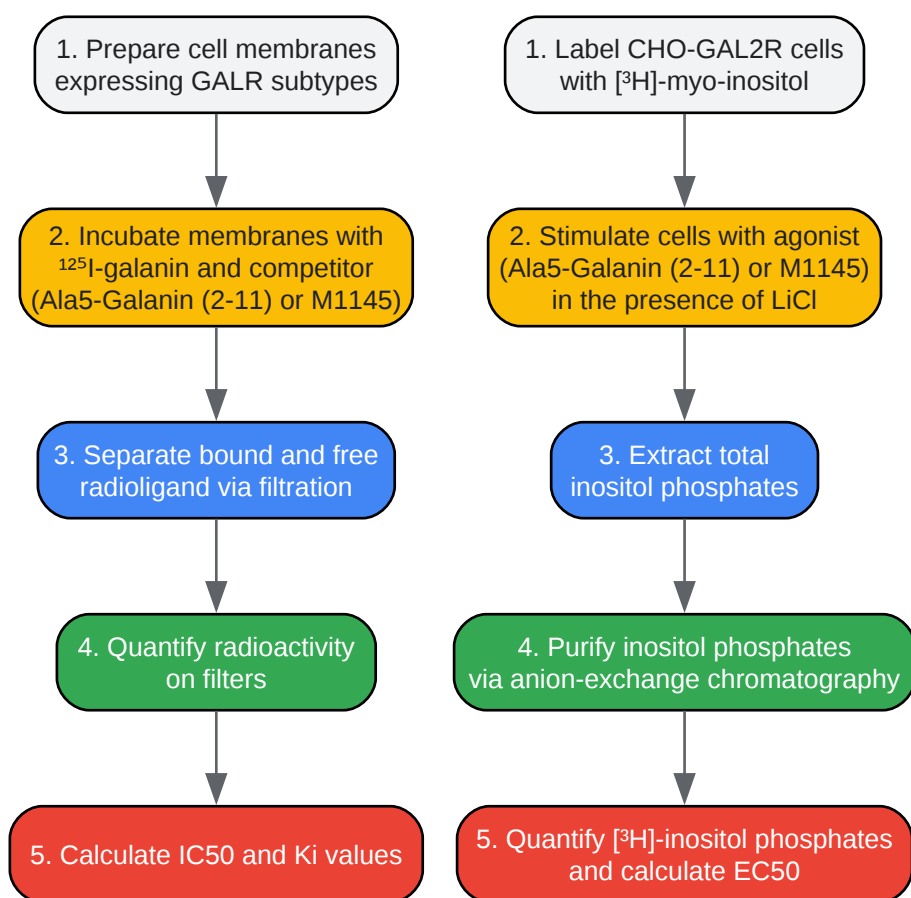
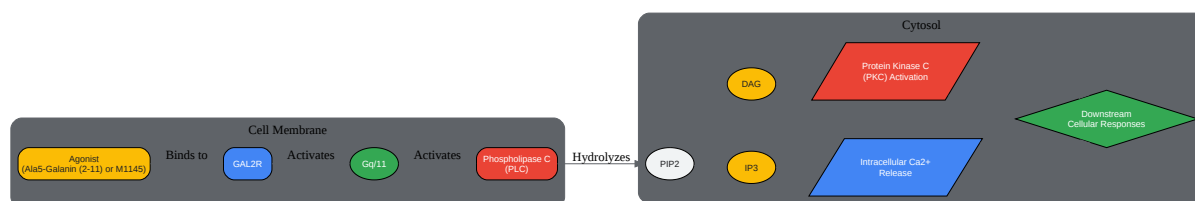
Ligand	GAL1R (K _i , nM)	GAL2R (K _i , nM)	GAL3R (K _i , nM)
Ala5-Galanin (2-11)	>100,000[1]	258[4][5]	>100,000[1]
M1145	587[2]	6.55[2][6]	497[2]

Table 2: Functional Potency (EC₅₀, nM)

Ligand	Assay Type	Cell Line	EC ₅₀ (nM)
Ala5-Galanin (2-11)	Inositol Phosphate Accumulation	CHO-K1 expressing human GAL2R	1010[7]
M1145	Inositol Phosphate Accumulation	CHO cells expressing GalR2	38[2]

Signaling Pathway

Activation of GAL2R by an agonist, such as **Ala5-Galanin (2-11)** or M1145, primarily initiates a signaling cascade through the Gq/11 family of G-proteins.[8][9][10] This leads to the activation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of intracellular calcium (Ca²⁺), while DAG activates protein kinase C (PKC).



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- To cite this document: BenchChem. [A Comparative Guide to Ala5-Galanin (2-11) and M1145 as GAL2R Agonists]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12370308#ala5-galanin-2-11-versus-m1145-as-a-gal2r-agonist]

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